

Comparative Efficacy of Surface Disinfectants Against Norovirus

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Chloramine-T hydrate

CAS No.: 7080-50-4

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The following table summarizes the experimental findings for various disinfectants tested against human norovirus (hNoV) and its surrogates, as reported in the search results. Tulane virus (TuV) and murine norovirus (MNV-1) are used as cultivable surrogates for hNoV in these studies.

| Disinfectant (Active Ingredient) | Test Virus | Contact Time | Concentration | Log ₁₀ Reduction (LR) | Notes / Conditions |
|----------------------------------|------------------------------|---------------|-------------------------------------|----------------------------------|--|
| Ethanol-based Product [1] | hNoV GII.4 & GI.6, TuV | 30 seconds | Not Specified | >3.5 LR | Standard surface assay (no wiping); significantly more effective than other tested chemistries. |
| Sodium Hypochlorite [1] | hNoV GII.4 & GI.6, TuV | 30 seconds | Not Specified (≤200 ppm for FCS) | ≤0.5 LR | Standard surface assay; poor efficacy at permitted concentrations for food contact surfaces (FCS). |
| Quaternary Ammonium | hNoV GII.4 & | 30 seconds | Not Specified | ≤0.5 LR | Standard surface assay; poor efficacy. |

| Disinfectant (Active Ingredient) | Test Virus | Contact Time | Concentration | Log ₁₀ Reduction (LR) | Notes / Conditions |
|----------------------------------|-----------------------------|-------------------|---------------|---|---|
| Compound (QAC) [1] | GI.6, TuV | | | | |
| Acid + Anionic Surfactant [1] | hNoV GI.4 & GI.6, TuV | 30 seconds | Not Specified | ≤0.5 LR | Standard surface assay; poor efficacy. |
| Free Chlorine [2] | Murine Norovirus (MNV-1) | 0.5 minutes | 0.5 mg/L | >4 LR | Bench-scale disinfection in drinking water. |
| Chlorine Dioxide Gas [3] | Murine Norovirus (MNV-1) | 1 minute | 4 mg/L | Complete inactivation (No infectious virus recovered) | On stainless steel coupons at 25°C and 85% relative humidity. |
| Monochloramine [4] | Tulane Virus (TuV) | Varies (CT value) | 3 ppm | ~2.5 LR (at CT~3 mg-min/L) | Weaker oxidant; requires longer contact time/higher concentration. More effective against norovirus (TuV) than rotavirus. |

Detailed Experimental Protocols

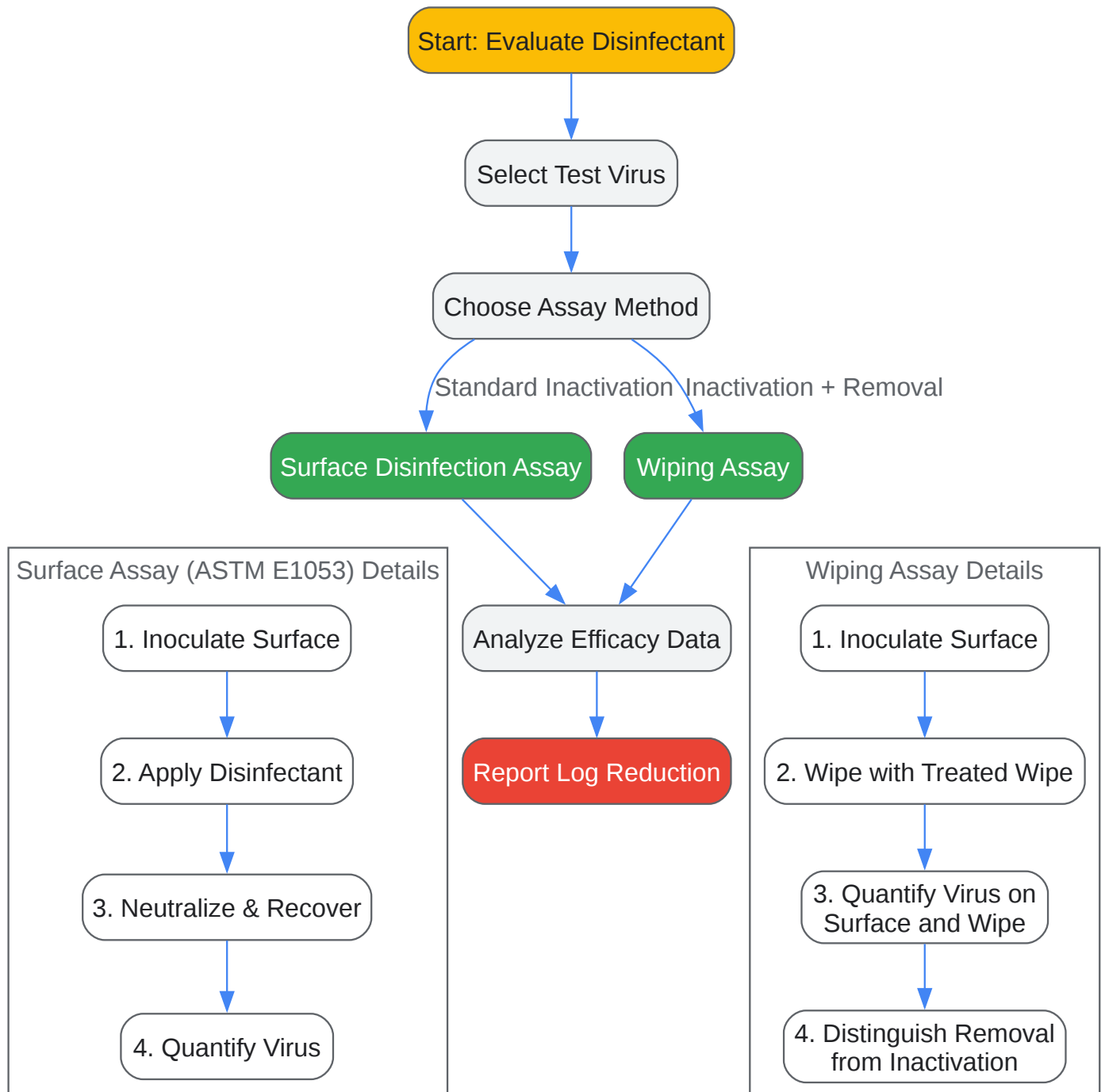
The efficacy data in the table above were generated using standardized methods to ensure reproducibility and reliability, particularly given that human norovirus cannot be routinely cultured.

- **Virus Propagation and Quantification:** Surrogate viruses like **Murine Norovirus (MNV-1)** and **Tulane Virus (TuV)** are propagated in cell lines (e.g., RAW 264.7 macrophages for MNV-1). Viral titers are determined using plaque assays, which quantify infectious viral particles (PFU/ml) [3] [5].

For hNoV, genomic copies are quantified using **RNase-reverse transcriptase quantitative PCR (RNase-RT-qPCR)** after disinfection. The RNase pretreatment step is critical as it degrades any viral RNA outside an intact capsid, helping to correlate RNA detection with potential infectivity [1] [6].

- **Surface Disinfection Assay (ASTM E1053):** This is a standard method for evaluating virucidal efficacy on hard, non-porous surfaces [1].
 - **Surface Inoculation:** A specific volume of the virus (e.g., 100 µl at $\sim 10^8$ PFU/ml) is inoculated onto the test surface and air-dried [3].
 - **Disinfectant Application:** The disinfectant is applied without mechanical action for a set contact time.
 - **Virus Recovery & Quantification:** After contact time, the virus is recovered using a neutralizing solution and assayed for infectivity or genomic copies.
- **Wiping Protocol:** Some studies employ a wiping step to simulate real-world sanitization. An automated wiping platform may be used for consistency. Virus concentration is measured on the surface after wiping and on the used paper towel to distinguish between **inactivation** and physical **removal** [1].

The following diagram illustrates the core decision-making workflow and key experimental steps for evaluating a disinfectant's efficacy against norovirus.



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Key Insights for Disinfectant Selection

- **Consider the Application Method:** The physical method of applying a disinfectant significantly impacts its overall efficacy. For instance, **wiping** enhances the performance of all products by combining chemical inactivation with the physical removal of viruses from surfaces [1].
- **Choose an Appropriate Surrogate:** The choice of surrogate virus matters. **Tulane virus** is increasingly considered a better surrogate for hNoV than the traditionally used **feline calicivirus (FCV)**, as its susceptibility to antimicrobials is more closely aligned with that of hNoVs [1] [4].
- **Understand Disinfectant Limitations:** The data shows that several common disinfectants, including **quaternary ammonium compounds (QACs)** and **sodium hypochlorite at low concentrations**, have poor efficacy against hNoVs on surfaces with a short contact time [1]. This highlights the need to consult specific efficacy data rather than relying on general claims.

How to Proceed with Chloramine-T Information

While this guide provides a robust comparison of several alternatives, the search results do not allow for a direct evaluation of Chloramine-T. To complete your comparison, I suggest you:

- **Consult specialized chemical and virology databases** or primary literature specifically on Chloramine-T's virucidal properties.
- **Review the product's certification documents** or manufacturer's technical data sheets, which may contain relevant efficacy data against viruses like norovirus [7].

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